

Application Note: HPLC Analysis of 5-Hydroxy-2-methylbenzenesulfonic Acid

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Compound of Interest

Compound Name: 5-Hydroxy-2-methylbenzenesulfonic acid

Cat. No.: B011976

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Introduction

5-Hydroxy-2-methylbenzenesulfonic acid, also known as p-cresol-2-sulfonic acid, is an aromatic sulfonic acid.[1] A reliable analytical method for its quantification is essential for quality control and research purposes. This application note presents a proposed High-Performance Liquid Chromatography (HPLC) method for the analysis of **5-Hydroxy-2-methylbenzenesulfonic acid**. The method utilizes reversed-phase chromatography with UV detection, a common and effective technique for the analysis of aromatic sulfonic acids.[2][3][4]

Principle

The method described is based on reversed-phase high-performance liquid chromatography (RP-HPLC). The separation of **5-Hydroxy-2-methylbenzenesulfonic acid** is achieved on a C18 stationary phase. The mobile phase consists of a mixture of an organic solvent (acetonitrile) and an aqueous buffer, which allows for the elution of the analyte. An ion-pairing agent can be added to the mobile phase to improve the retention and peak shape of the sulfonic acid.[3] Detection is performed using a UV detector, as the aromatic ring of the analyte absorbs UV light.

Experimental Protocols

1. Apparatus and Materials

- HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis detector
- C18 analytical column (e.g., 4.6 x 250 mm, 5 μ m particle size)
- Data acquisition and processing software
- Analytical balance
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Syringe filters (0.45 μ m)

2. Reagents and Chemicals

- **5-Hydroxy-2-methylbenzenesulfonic acid** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Phosphoric acid (reagent grade)
- Tetrabutylammonium hydrogen sulfate (ion-pair reagent, optional)

3. HPLC Conditions

Parameter	Recommended Setting
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-15 min: 10-40% B15-20 min: 40-10% B20-25 min: 10% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 220 nm
Injection Volume	10 µL

4. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **5-Hydroxy-2-methylbenzenesulfonic acid** reference standard and dissolve it in a 10 mL volumetric flask with the mobile phase as the diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to obtain concentrations in the desired range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

5. Sample Preparation

- Accurately weigh the sample containing **5-Hydroxy-2-methylbenzenesulfonic acid**.
- Dissolve the sample in a known volume of mobile phase.
- Filter the solution through a 0.45 µm syringe filter before injection into the HPLC system.

6. Analytical Procedure

- Inject the prepared standard and sample solutions into the HPLC system.

- Record the chromatograms and the peak areas.
- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of **5-Hydroxy-2-methylbenzenesulfonic acid** in the sample by interpolating its peak area on the calibration curve.

Data Presentation

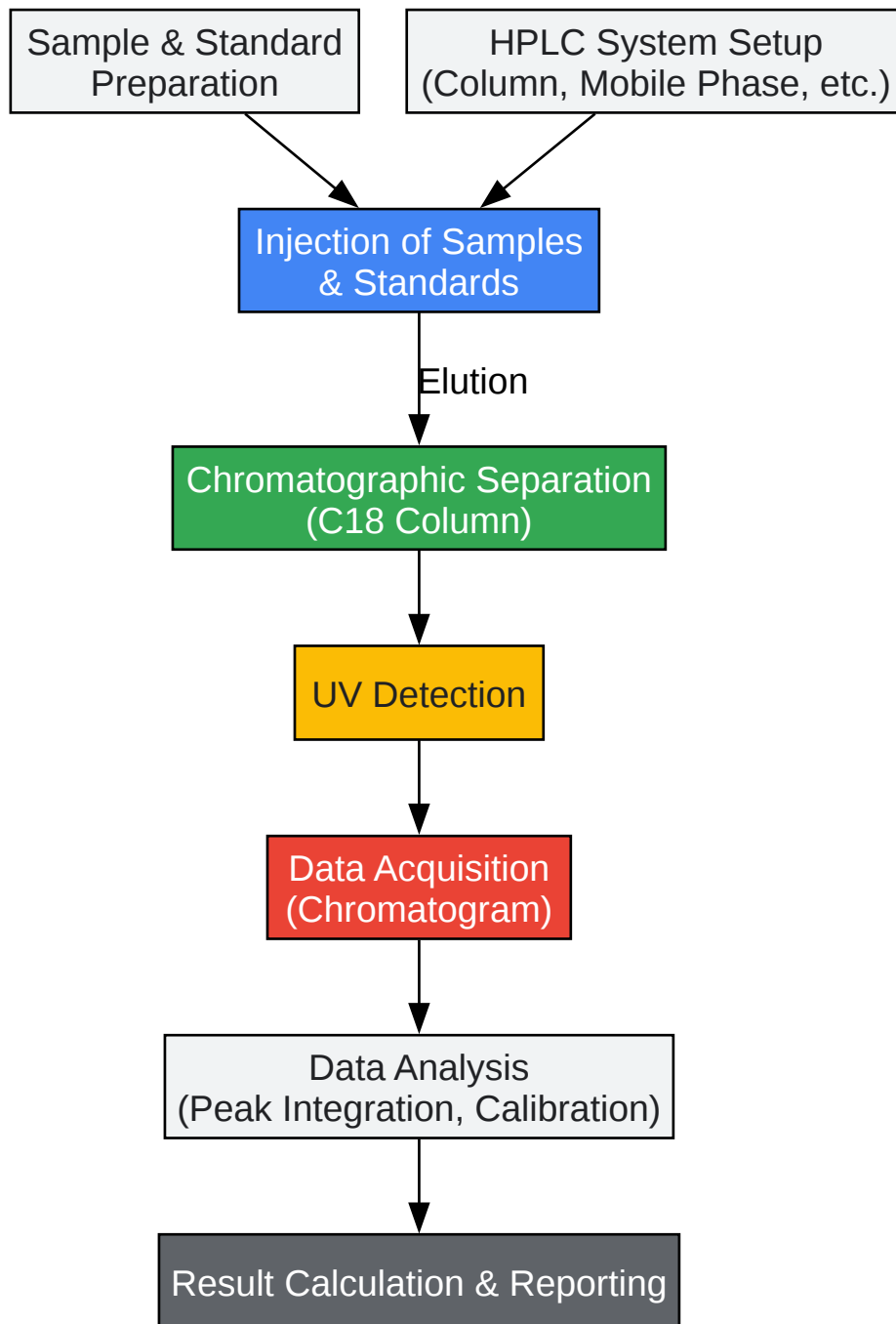
Table 1: Example Chromatographic Performance and Calibration Data

Parameter	Result
Retention Time (min)	~ 8.5
Linearity Range (µg/mL)	1 - 100
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD) (µg/mL)	0.3
Limit of Quantitation (LOQ) (µg/mL)	1.0

Note: The data presented in this table is for illustrative purposes and represents typical performance. Actual results may vary and require validation.

Visualizations

HPLC Analysis Workflow



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